

# An In-depth Technical Guide to Hexahydroxyplatonic Acid: Discovery, Synthesis, and Characterization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexahydroxyplatinumdiuide

Cat. No.: B15147238

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Hexahydroxyplatonic acid,  $\text{H}_2[\text{Pt}(\text{OH})_6]$ , is a halogen-free platinum(IV) coordination complex that has garnered significant interest as a precursor for catalysts and in materials science. Its discovery is rooted in the early 20th-century exploration of platinum chemistry, particularly the study of colloidal platinum and the development of coordination theory. This guide provides a comprehensive overview of the history, synthesis, and physicochemical properties of hexahydroxyplatonic acid, presenting quantitative data in structured tables and detailing experimental protocols. Furthermore, logical relationships and experimental workflows are visualized using diagrams to facilitate a deeper understanding of this important platinum compound.

## Discovery and History

The history of hexahydroxyplatonic acid is intertwined with the foundational work on coordination chemistry and the study of platinum's colloidal properties. While a definitive timeline of its initial synthesis and characterization is not straightforward, key contributions can be traced back to the early 20th century.

The conceptual framework for understanding the structure of hexahydroxyplatonic acid was laid by Alfred Werner's theory of coordination compounds, which he proposed in the late 19th and early 20th centuries. Werner's postulates on primary and secondary valencies provided the basis for describing the octahedral geometry of the  $[\text{Pt}(\text{OH})_6]^{2-}$  anion, where the platinum atom is in the +4 oxidation state and is coordinated to six hydroxide ligands.

The first experimental evidence suggesting the existence of hexahydroxyplatonic acid emerged from studies on colloidal platinum solutions. In 1928, S. W. Pennycuik, in a paper published in the Journal of the Chemical Society, proposed the existence of hexahydroxyplatonic acid as a component of these colloidal systems. His work was crucial in shifting the understanding of these colloids from purely physical suspensions to systems containing complex platinum species.

Earlier, in 1925, the Italian chemists I. Bellucci and L. Liberi published a series of papers in the Gazzetta Chimica Italiana on the chemistry of platinum complexes. Their work on the hydrolysis of hexachloroplatinic acid and its salts provided a foundational understanding of the formation of hydroxylated platinum species in aqueous solutions, which was a critical step towards the isolation and identification of hexahydroxyplatonic acid.

## Physicochemical Properties

Hexahydroxyplatonic acid is a yellow to brownish, air-stable solid. It is valued in catalysis for being a halide-free source of platinum.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Hexahydroxyplatonic Acid

Property	Value	Reference
Chemical Formula	$\text{H}_2[\text{Pt}(\text{OH})_6]$	[1]
Molecular Weight	299.14 g/mol	
CAS Number	51850-20-5	
Appearance	Yellow to brownish powder/chunks	
Solubility	Slightly soluble in water; soluble in aqueous acids	
$^{195}\text{Pt}$ NMR Chemical Shift of $[\text{Pt}(\text{OH})_6]^{2-}$	Approximately -50 ppm (relative to $[\text{PtCl}_6]^{2-}$ )	[2][3]

## Experimental Protocols

The synthesis of hexahydroxyplatonic acid is typically achieved through a two-step process starting from hexachloroplatinic acid ( $\text{H}_2[\text{PtCl}_6]$ ). The general methodology involves the formation of a soluble hexahydroxyplatinate salt, followed by acidification to precipitate the acid.

### Synthesis of Sodium Hexahydroxyplatinate(IV) (Intermediate)

Materials:

- Hexachloroplatinic acid ( $\text{H}_2[\text{PtCl}_6]$ )
- Sodium hydroxide (NaOH)
- Deionized water

Procedure:

- Dissolve hexachloroplatinic acid in deionized water to create an aqueous solution.

- Slowly add a solution of sodium hydroxide to the hexachloroplatinic acid solution with constant stirring. The reaction is exothermic and should be controlled.
- Continue adding sodium hydroxide until the solution becomes strongly alkaline. This results in the formation of a clear, yellow solution of sodium hexahydroxyplatinate(IV) ( $\text{Na}_2[\text{Pt}(\text{OH})_6]$ ).

## Precipitation of Hexahydroxyplatonic Acid

Materials:

- Aqueous solution of sodium hexahydroxyplatinate(IV)
- Dilute acid (e.g., acetic acid or nitric acid)

Procedure:

- Cool the solution of sodium hexahydroxyplatinate(IV) in an ice bath.
- Slowly add the dilute acid to the solution with continuous stirring.
- A yellow to brownish precipitate of hexahydroxyplatonic acid will form as the pH of the solution is lowered.
- Continue adding acid until the precipitation is complete.
- Isolate the precipitate by filtration.
- Wash the precipitate with cold deionized water to remove any remaining sodium salts.
- Dry the product under vacuum to obtain pure hexahydroxyplatonic acid.

## Structural and Spectroscopic Characterization

The structure of the  $[\text{Pt}(\text{OH})_6]^{2-}$  anion is a classic example of an octahedral coordination complex, as predicted by Werner's theory.

## Vibrational Spectroscopy (Infrared and Raman)

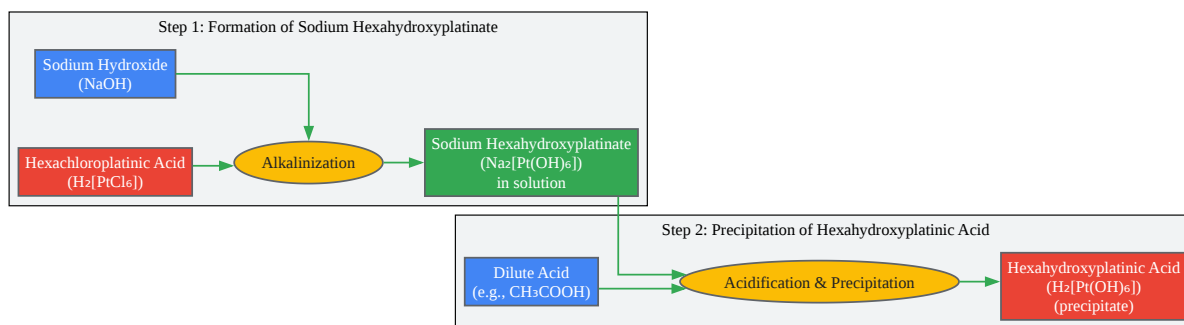
The vibrational spectra of hexahydroxyplatonic acid are characterized by bands corresponding to the O-H and Pt-O stretching and bending modes. While a complete, well-resolved spectrum for the isolated acid is not readily available in the literature, the characteristic vibrational modes of the  $[\text{Pt}(\text{OH})_6]^{2-}$  anion are well-established through studies of its salts. The Pt-O stretching vibrations are typically observed in the 400-600  $\text{cm}^{-1}$  region of the infrared and Raman spectra.

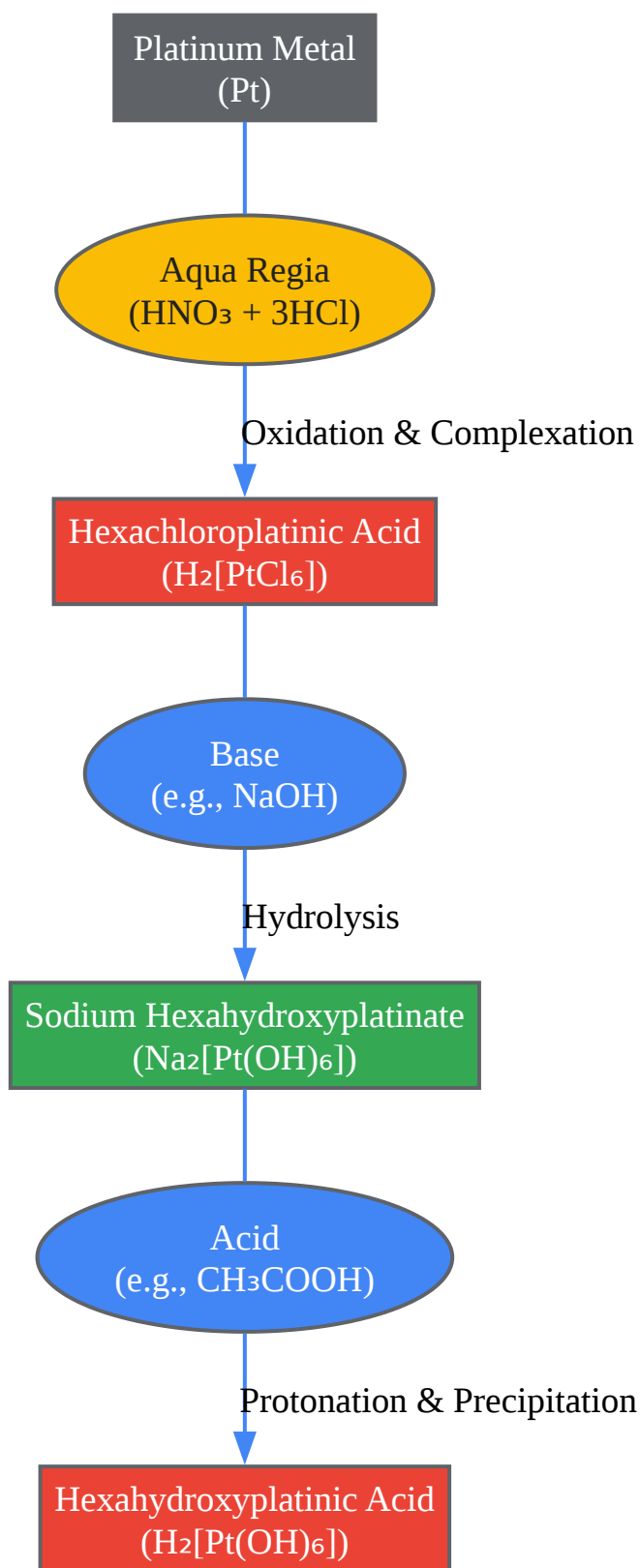
## **$^{195}\text{Pt}$ Nuclear Magnetic Resonance (NMR) Spectroscopy**

$^{195}\text{Pt}$  NMR is a powerful technique for the characterization of platinum complexes in solution. The chemical shift of the platinum nucleus is highly sensitive to its coordination environment. For the hexahydroxyplatinate(IV) anion,  $[\text{Pt}(\text{OH})_6]^{2-}$ , the  $^{195}\text{Pt}$  NMR chemical shift is observed at approximately -50 ppm relative to the standard reference, hexachloroplatinate(IV) ( $[\text{PtCl}_6]^{2-}$ ). [2][3] This upfield shift is consistent with the replacement of the less electronegative chloride ligands with the more electronegative hydroxide ligands.

## **Mandatory Visualizations**

### **Experimental Workflow for the Synthesis of Hexahydroxyplatonic Acid**





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hexahydroxyplatonic acid HHPA | Johnson Matthey [matthey.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Hexahydroxyplatonic Acid: Discovery, Synthesis, and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15147238#discovery-and-history-of-hexahydroxyplatonic-acid>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)



